

WU-07047: A Technical Guide to a Novel Gαq/11 Inhibitor

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Compound of Interest

Compound Name: WU-07047

Cat. No.: B15575446

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **WU-07047**, a novel small molecule inhibitor of the Gαq/11 subfamily of G proteins. As a simplified analog of the well-characterized natural product YM-254890, **WU-07047** presents a valuable tool for investigating Gq-mediated signaling pathways in various physiological and pathological contexts.

Chemical Structure and Properties

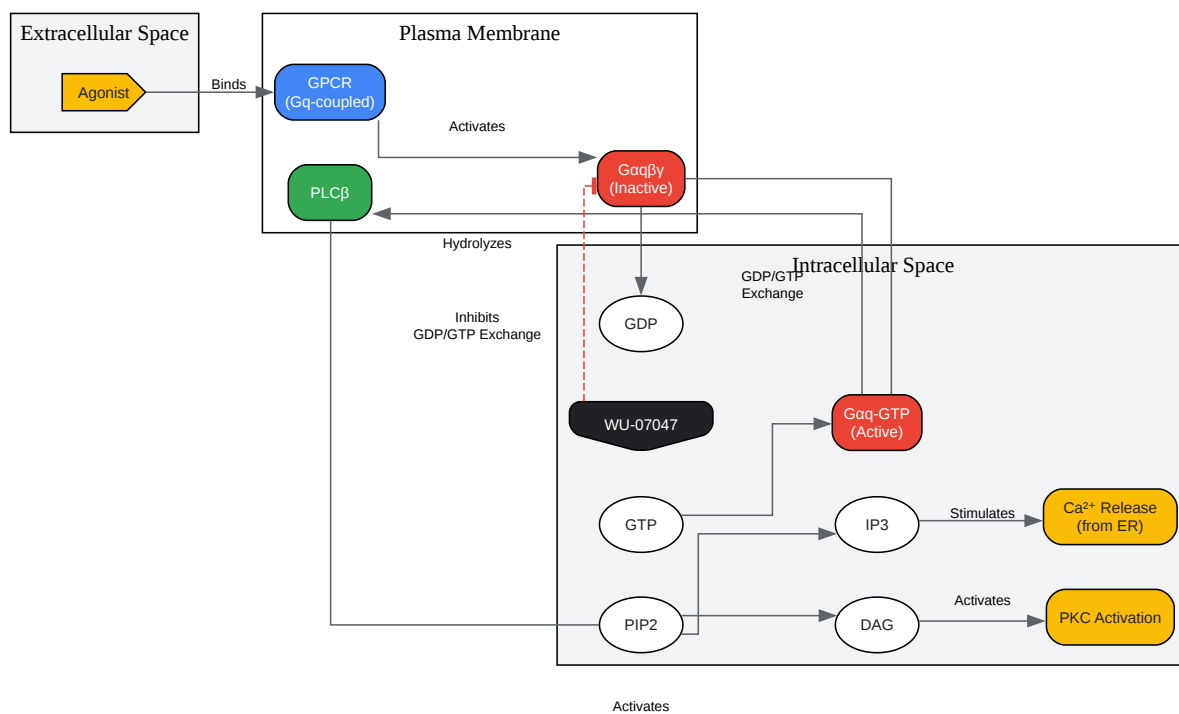
WU-07047 is a synthetic small molecule designed as a simplified analog of the potent and selective Gαq/11 inhibitor, YM-254890.^{[1][2]} The design of **WU-07047** involved replacing the two peptide-based linkers of YM-254890 with hydrocarbon chains, which allows for a more convergent and potentially more scalable synthetic approach.^{[1][2]}

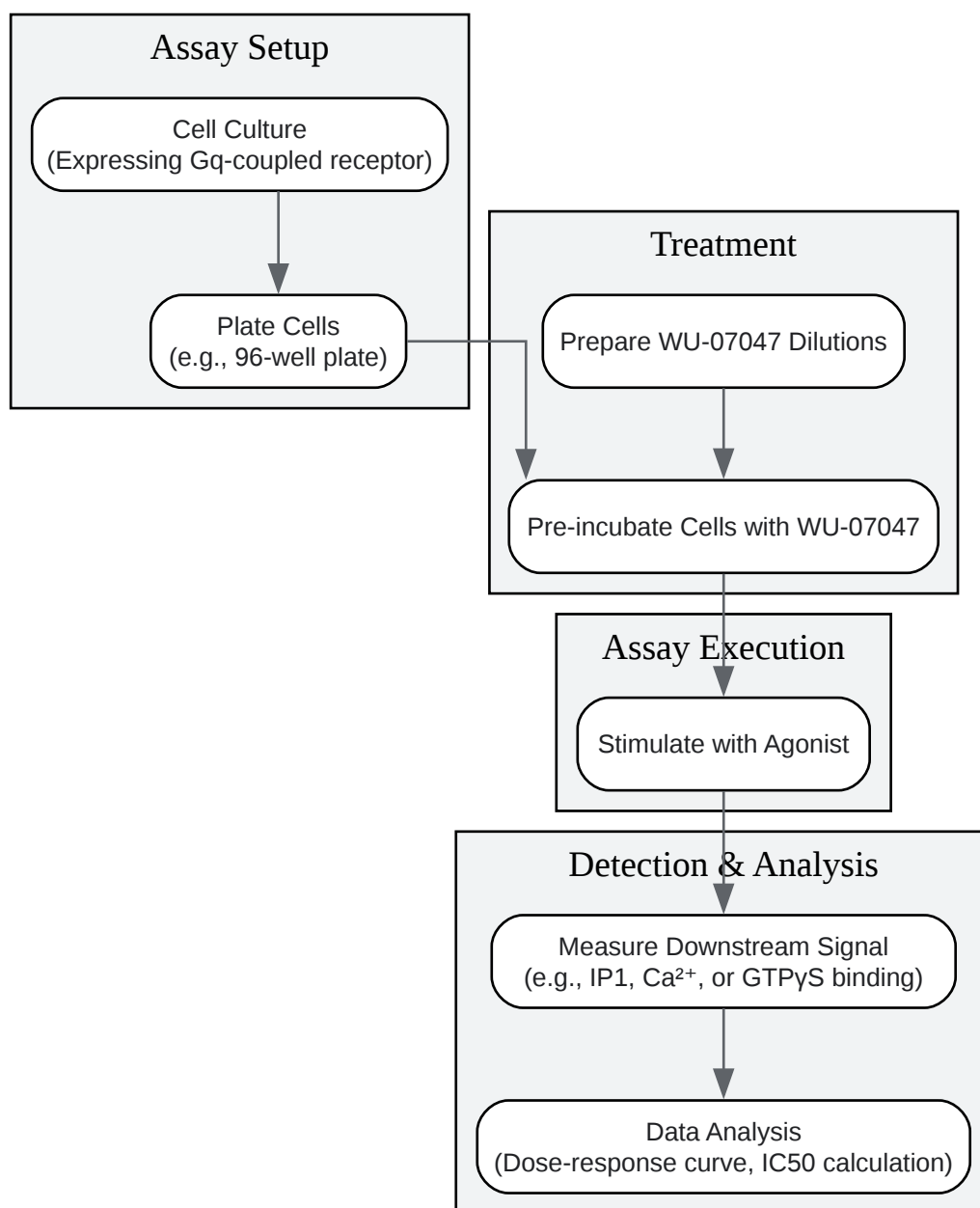
Property	Value	Reference
IUPAC Name	(R)-1-((3S,15R,18S,E)-18-Acetamido-15-benzyl-2,5,14,17-tetraoxo-1,16-dioxo-4,13-diazacyclohenicos-19-en-3-yl)-2-methylpropyl (2S,3R)-2-acetamido-3-hydroxy-4-methylpentanoate	[3]
CAS Number	1702378-78-6	[3]
Chemical Formula	C38H56N4O11	[3]
Molecular Weight	744.88 g/mol	[3]
Exact Mass	744.3946	[3]

Mechanism of Action

As an analog of YM-254890, **WU-07047** is expected to share the same mechanism of action, which is the selective inhibition of the Gαq/11 subfamily of G proteins.[1][2] YM-254890 functions as a non-competitive inhibitor by binding to a hydrophobic pocket on the Gαq subunit.[4] This binding event stabilizes the GDP-bound (inactive) conformation of Gαq, thereby preventing the exchange of GDP for GTP, which is a critical step in G protein activation.[4][5] By locking Gαq in its inactive state, YM-254890 and its analogs effectively uncouple Gq-coupled G protein-coupled receptors (GPCRs) from their downstream signaling pathways.[5][6]

The following diagram illustrates the canonical Gαq signaling pathway and the inhibitory action of **WU-07047**.





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